

# Stereochemistry and Pharmacological Role

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## Compound Focus: (3S,5R)-fluvastatin sodium

CAS No.: 93957-55-2

Cat. No.: S528234

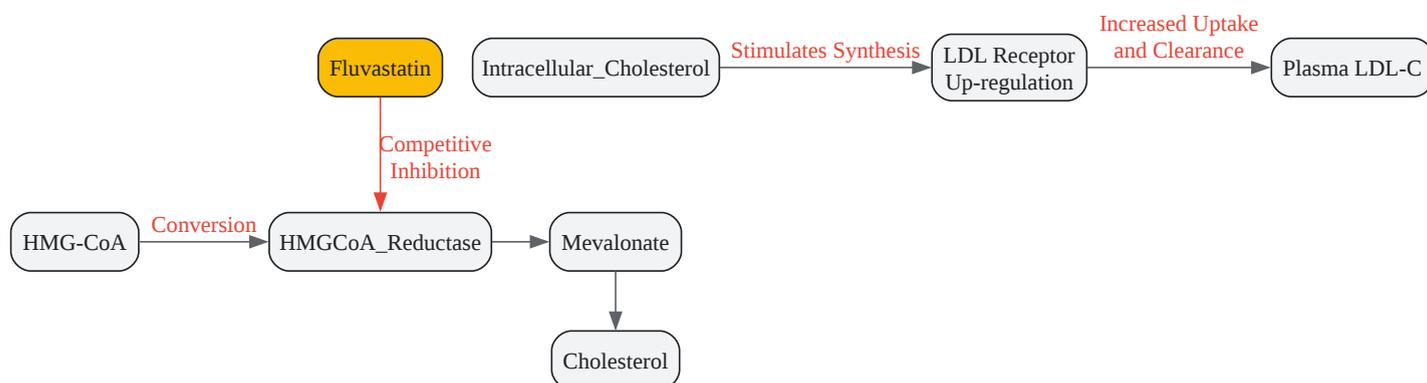
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Fluvastatin sodium, as used therapeutically, is a **racemic mixture** containing equal parts of two enantiomers: the pharmacologically active **(3R,5S)** form and the much less active **(3S,5R)** form [1] [2]. The inhibitory activity against its target enzyme is reported to be **~30 times higher for the (3R,5S)-enantiomer** [2]. Therefore, **(3S,5R)-Fluvastatin sodium** is primarily used as a **research tool**, for instance, in studies investigating the stereoselective uptake, metabolism, or action of the drug [2] [3].

## Biological Activity & Mechanism

**(3S,5R)-Fluvastatin sodium** is an inhibitor of **3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase**, the rate-limiting enzyme in the cholesterol biosynthesis pathway [4] [3]. Its mechanism, shared with the racemic drug, is to competitively inhibit this enzyme, thereby reducing cholesterol synthesis in the liver [1].

The following diagram illustrates the canonical signaling pathway through which fluvastatin exerts its effect.



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## Analytical Methods

For researchers working with this compound, here are key methodologies for its analysis.

### Kinetic Spectrophotometric Determination

A method for determining fluvastatin in pure form and pharmaceutical formulations is based on its reaction with **4-chloro-7-nitrobenzofurazan (NBD-Cl)** [5].

- **Principle:** The method exploits the formation of a yellow-colored product between the alkylamine group of fluvastatin and NBD-Cl in an acetone medium [5].
- **Procedure:** Aliquots of standard fluvastatin solution are mixed with NBD-Cl reagent in acetone, heated at **55 ± 2°C**, and the increase in absorbance is measured at **462 nm** over time [5].
- **Quantification:** The analysis can be performed using either a **rate data method** (plotting log reaction rate vs. log concentration) or a **fixed time method** (measuring absorbance after 20 minutes of heating) [5].

### Stereoselective Chromatographic Analysis

To specifically separate and quantify the (3S,5R) enantiomer from the active (3R,5S) form, chiral chromatography is required.

- **Technique:** High-Performance Liquid Chromatography (HPLC) [2].
- **Stationary Phase:** A chiral column, such as a **Chiralcel OD-R or OD-H** column [cellulose tris(3,5-dimethylphenyl)carbamate coated on silica gel] [2].
- **Elution Order:** On a Chiralcel OD-H column, the **(3S,5R) enantiomer elutes first**, followed by the active (3R,5S) enantiomer [2].
- **Detection:** Fluorescence detection can be used for high sensitivity in biological matrices like plasma [2].

## Commercial Availability and Purity

**(3S,5R)-Fluvastatin sodium** is available from multiple chemical suppliers for research purposes. The table below provides a snapshot of available quantities and pricing. **Note:** Prices and stock are subject to change.

Supplier	Catalog Number	Quantity	Price	Purity / Notes
Santa Cruz Biotechnology [4]	sc-206738	1 mg	\$340.00	For research use only
MedChemExpress [3]	HY-14664C	1 mg	In-stock	98.16%
TargetMol Chemicals Inc. [6]	-	1 mg	\$195.00	-
Simson Pharma [7]	F050005	Custom Synthesis	-	-

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## References

1. Fluvastatin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Stereoselective analysis of fluvastatin in human plasma for ... [sciencedirect.com]
3. Fluvastatin sodium ((3S,5R)-XU 62-320) | HMGCR Inhibitor [medchemexpress.com]
4. ( 3 , S ) 5 Salt | CAS 155229-76-8 | SCBT - Santa... R Fluvastatin Sodium [scbt.com]
5. Kinetic Spectrophotometric Determination of Fluvastatin in ... [pmc.ncbi.nlm.nih.gov]
6. (3S,5R)-Fluvastatin SodiUM Salt | 94061-81-1 [chemicalbook.com]
7. ( 3 , S )- 5 Salt | CAS No... | Simson Pharma Limited R Fluvastatin Sodium [simsonpharma.com]

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